

Introduction: The Analytical Imperative for 2-Ethylazepane

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Compound of Interest

Compound Name: 2-Ethylazepane

CAS No.: 80053-54-9

Cat. No.: B1275830

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2-Ethylazepane, a saturated N-heterocyclic compound with the molecular formula $C_8H_{17}N$, represents a core structural motif in various areas of chemical and pharmaceutical research.^[1] As a substituted azepane, it serves as a valuable building block in organic synthesis and a potential scaffold in medicinal chemistry. The precise and unambiguous structural confirmation of such molecules is paramount for ensuring the integrity of research and development outcomes, from reaction monitoring to the characterization of novel active pharmaceutical ingredients (APIs).

Spectroscopic techniques, namely Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), form the cornerstone of modern structural elucidation. This guide provides a comprehensive, in-depth analysis of the expected spectroscopic data for **2-Ethylazepane**. While publicly available experimental spectra for this specific compound are limited, this document leverages foundational spectroscopic principles and predictive models to construct a detailed analytical profile. It is designed to serve as a robust reference for researchers, scientists, and drug development professionals, enabling them to anticipate, interpret, and validate the spectroscopic features of **2-Ethylazepane** and structurally related compounds.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Atomic Connectivity

NMR spectroscopy is the most powerful technique for determining the precise structure of an organic molecule in solution. It provides detailed information about the chemical environment, connectivity, and stereochemistry of individual atoms. For **2-Ethylazepane**, both ^1H (proton) and ^{13}C NMR are indispensable.

Expertise & Experience: The Rationale Behind NMR Analysis

The choice to employ both ^1H and ^{13}C NMR is deliberate. ^1H NMR offers insights into the number of distinct proton environments, their electronic surroundings (chemical shift), neighboring protons (spin-spin splitting), and their relative abundance (integration).^{[2][3]} However, due to the flexible, non-planar nature of the azepane ring and the presence of multiple methylene ($-\text{CH}_2-$) groups, significant signal overlap can be anticipated in the ^1H NMR spectrum, even at high field strengths.^[4] This is where ^{13}C NMR becomes critical. It provides a distinct signal for each chemically non-equivalent carbon atom, offering a direct count of unique carbon environments and information about their hybridization state, which is less prone to the complexities of signal overlap.^{[5][6]}

Predicted ^1H NMR Spectrum of 2-Ethylazepane

The structure of **2-Ethylazepane** lacks significant symmetry, suggesting that most, if not all, protons will be chemically non-equivalent. The key proton environments are the ethyl group (CH_3 and CH_2), the methine proton at the C2 position (CH), the N-H proton, and the ten protons on the remaining five methylene groups of the azepane ring.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
Ethyl CH ₃	~ 0.9 - 1.1	Triplet (t)	3H
Azepane Ring CH ₂ (C4, C5)	~ 1.2 - 1.6	Multiplet (m)	4H
Ethyl CH ₂	~ 1.4 - 1.7	Multiplet (m)	2H
Azepane Ring CH ₂ (C3, C6)	~ 1.6 - 1.9	Multiplet (m)	4H
N-H	~ 1.5 - 2.5 (variable, broad)	Singlet (s, broad)	1H
Azepane Ring CH ₂ (C7)	~ 2.5 - 2.8	Multiplet (m)	2H
Azepane Ring CH (C2)	~ 2.8 - 3.1	Multiplet (m)	1H

Causality Behind Predictions:

- **Ethyl Group:** The terminal methyl (CH₃) protons are furthest from the electron-withdrawing nitrogen atom, hence they appear most upfield and are split into a triplet by the adjacent CH₂ group. The ethyl CH₂ protons will be a more complex multiplet due to splitting from both the methyl group and the C2 methine proton.
- **Ring Protons:** The protons on the azepane ring will reside in the crowded 1.2-2.8 ppm region. Those alpha to the nitrogen (C7) are deshielded and appear further downfield.^[7] The C2 proton is also alpha to the nitrogen and further substituted, placing it furthest downfield among the ring C-H protons.
- **N-H Proton:** The chemical shift of the N-H proton is highly variable and depends on solvent, concentration, and temperature. It often appears as a broad singlet and may not show coupling.

Predicted ¹³C NMR Spectrum of 2-Ethylazepane

Due to the lack of symmetry, eight distinct signals are expected in the broadband proton-decoupled ^{13}C NMR spectrum.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Ethyl CH_3	~ 10 - 15
Azepane Ring C4, C5	~ 25 - 30
Ethyl CH_2	~ 28 - 33
Azepane Ring C3	~ 30 - 35
Azepane Ring C6	~ 45 - 50
Azepane Ring C7	~ 55 - 60
Azepane Ring C2	~ 60 - 65

Causality Behind Predictions:

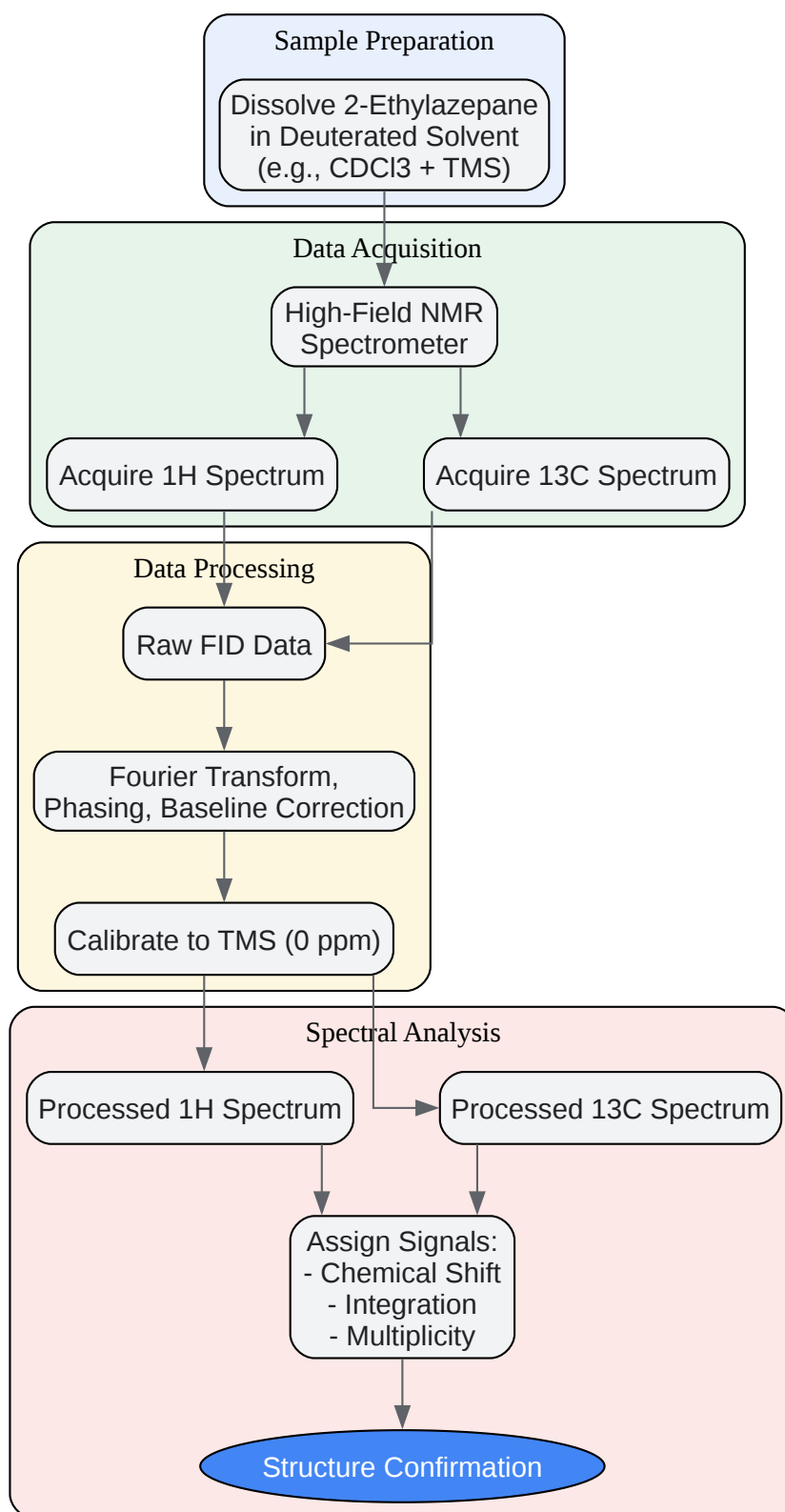
- The chemical shifts are predicted based on standard values for aliphatic carbons.[\[8\]](#)[\[9\]](#)
- Carbons closer to the electronegative nitrogen atom (C2, C7, and to a lesser extent C3 and C6) are deshielded and shifted further downfield. The C2 carbon, being both alpha to the nitrogen and a tertiary carbon, is expected to be the most downfield of the sp^3 carbons.

Experimental Protocol for NMR Data Acquisition

- **Sample Preparation:** Dissolve ~5-10 mg of purified **2-Ethylazepane** in ~0.6 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrument Setup:** Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher). Ensure the instrument is properly tuned and shimmed to achieve optimal magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the ^1H spectrum using a standard pulse sequence. Typical parameters include a $30\text{-}45^\circ$ pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.

- **^{13}C NMR Acquisition:** Acquire the ^{13}C spectrum using a proton-decoupled pulse sequence. Due to the low natural abundance of ^{13}C , a larger number of scans will be required. Typical parameters involve a 45° pulse angle and a relaxation delay of 2 seconds.
- **Data Processing:** Fourier transform the acquired Free Induction Decay (FID) signals. Phase the resulting spectra and perform baseline correction. Calibrate the chemical shift scale using the TMS signal at 0.00 ppm. Integrate the ^1H NMR signals.

Workflow for NMR Analysis



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Caption: Workflow for NMR-based structural elucidation.

Part 2: Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending.^[10]

Expertise & Experience: Interpreting Vibrational Modes

For **2-Ethylazepane**, the key is to identify vibrations characteristic of a secondary amine and an alkane framework. The N-H stretch is a highly diagnostic, though often weak, absorption. The C-H stretching region can confirm the presence of sp^3 -hybridized carbons, and the fingerprint region below 1500 cm^{-1} provides a unique pattern that can be used to confirm the identity of the compound against a known standard.^[10]

Predicted IR Spectrum of 2-Ethylazepane

Vibrational Mode	Predicted Absorption Range (cm^{-1})	Intensity
N-H Stretch	3200 - 3500	Medium to Weak, Broad
C-H Stretch (sp^3)	2850 - 2960	Strong
C-H Bend	1350 - 1470	Medium
C-N Stretch	1000 - 1250	Medium

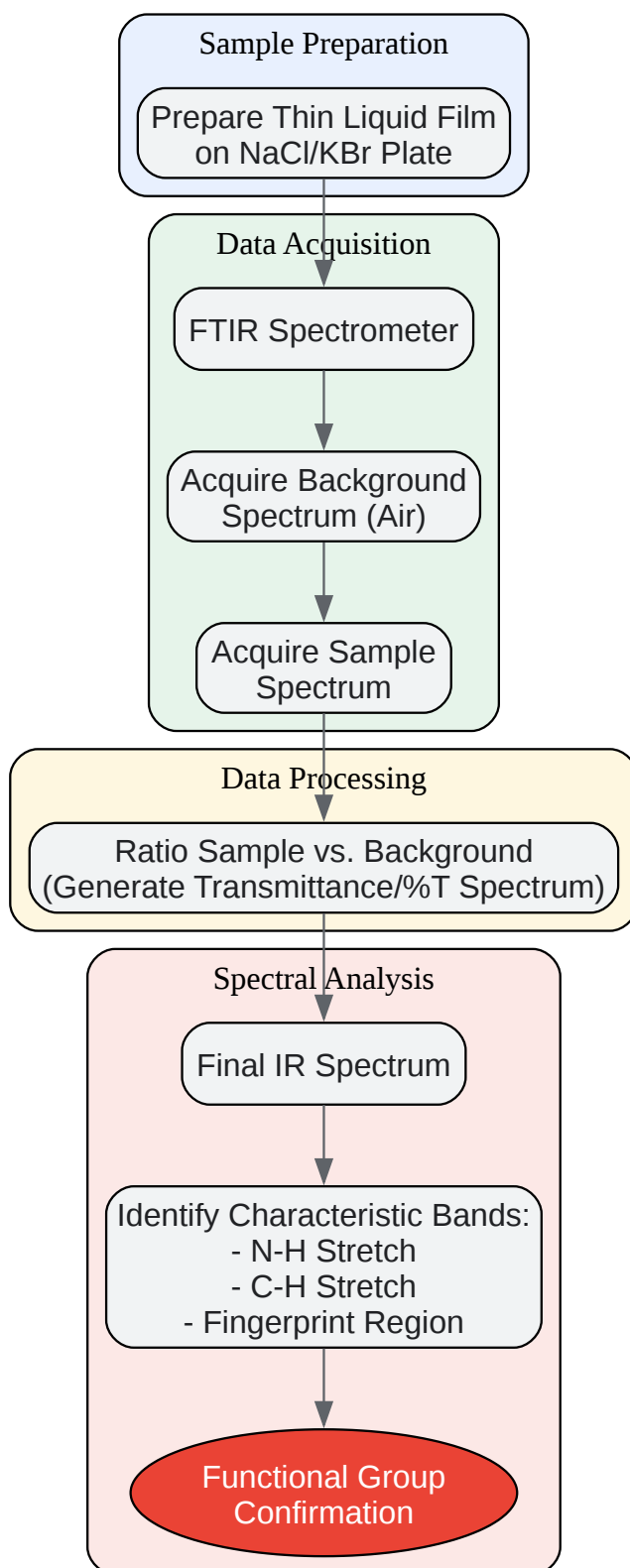
Causality Behind Predictions:

- N-H Stretch: Secondary amines typically show a single, somewhat broad absorption in this region. Its broadness is due to hydrogen bonding.
- C-H Stretch: The strong, sharp peaks just below 3000 cm^{-1} are characteristic of C-H stretching in saturated alkyl groups, which comprise the bulk of the molecule.^[11]
- C-N Stretch: This vibration for aliphatic amines appears in the fingerprint region and confirms the presence of the amine group.

Experimental Protocol for IR Data Acquisition

- **Sample Preparation (Neat Liquid):** Place one drop of pure **2-Ethylazepane** onto the surface of a polished salt plate (e.g., NaCl or KBr).
- **Assembly:** Gently place a second salt plate on top of the first, spreading the liquid into a thin, uniform film.
- **Data Acquisition:** Place the salt plate assembly into the sample holder of an FTIR spectrometer.
- **Background Scan:** Run a background scan of the empty spectrometer to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Run the sample scan. The instrument software will automatically ratio the sample scan against the background to generate the final absorbance or transmittance spectrum.

Workflow for IR Analysis



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Caption: Workflow for IR-based functional group analysis.

Part 3: Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For **2-Ethylazepane**, Electron Ionization (EI) is a common method that will yield the molecular weight and a characteristic fragmentation pattern, which acts as a molecular fingerprint.

Expertise & Experience: Predicting Fragmentation Pathways

In EI-MS, the molecular ion ($M^{+\cdot}$) is often unstable. For aliphatic amines, the most significant fragmentation pathway is α -cleavage—the breaking of a C-C bond adjacent to the nitrogen atom. This cleavage is favorable because it results in a resonance-stabilized, nitrogen-containing cation.^[12] For **2-Ethylazepane**, there are three bonds susceptible to α -cleavage: the bond to the ethyl group and the two C-C bonds within the ring at the C2 position. The fragmentation that results in the most stable carbocation or the loss of the largest radical (the "Stevenson-Audier rule") will often lead to the most abundant fragment ion, known as the base peak.

Predicted Mass Spectrum of 2-Ethylazepane

- Molecular Formula: $C_8H_{17}N$
- Molecular Weight (Monoisotopic): 127.1361 Da^[1]
- Molecular Ion ($M^{+\cdot}$): $m/z = 127$

Predicted m/z	Proposed Fragment Structure / Loss	Fragmentation Pathway
127	$[C_8H_{17}N]^+$	Molecular Ion ($M^{+ \cdot}$)
112	$[M - CH_3]^+$	Loss of a methyl radical (less likely)
98	$[M - C_2H_5]^+$	α -cleavage: Loss of the ethyl radical
84	$[C_5H_{10}N]^+$	Ring fragmentation
70	$[C_4H_8N]^+$	α -cleavage (ring opening) and subsequent fragmentation
56	$[C_3H_6N]^+$	α -cleavage (ring opening), likely base peak

Causality Behind Predictions:

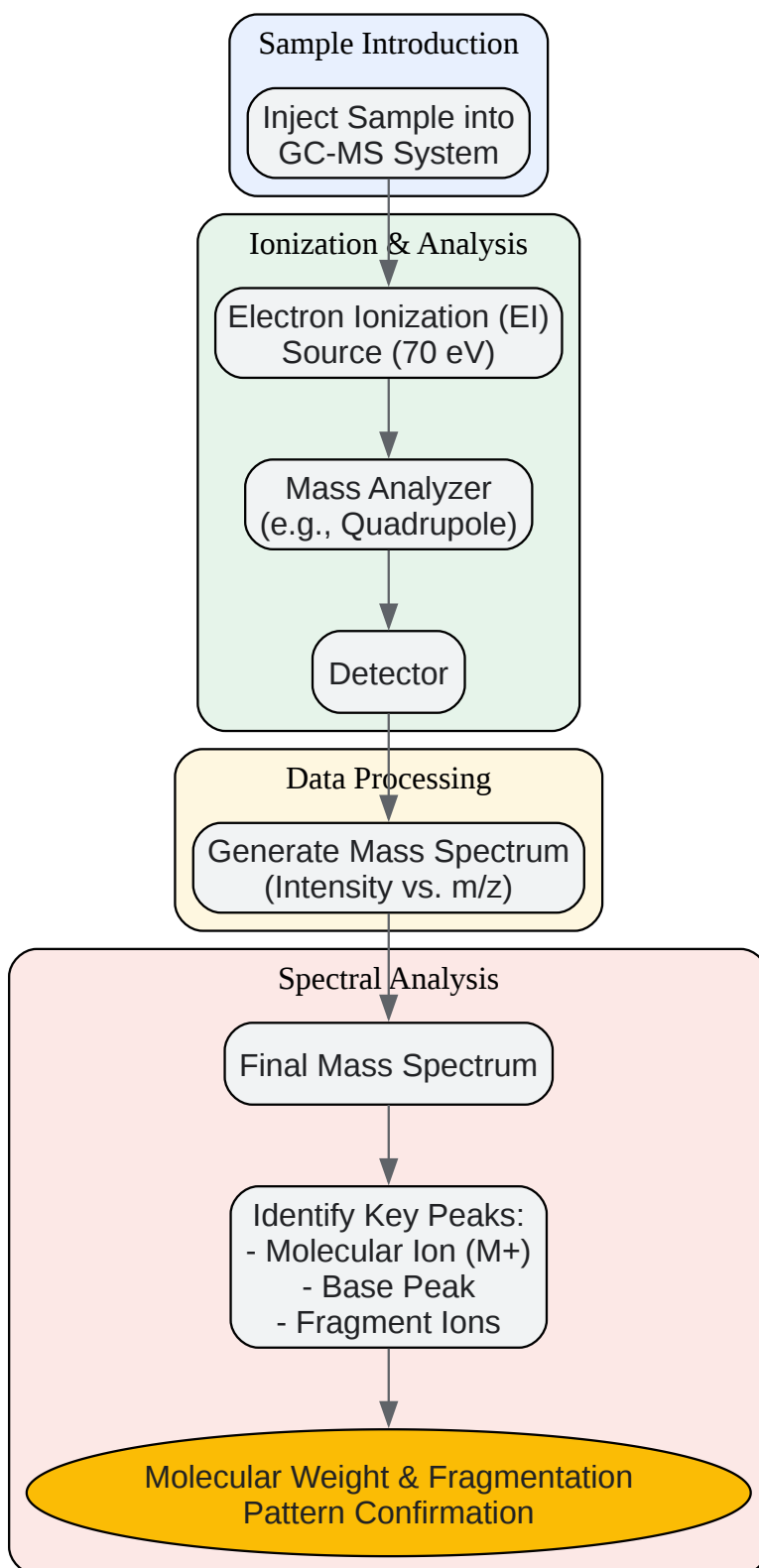
- Molecular Ion (m/z 127): The peak corresponding to the intact molecule after losing one electron. It may be of low abundance.
- α -Cleavage (m/z 98): Loss of the ethyl group (mass 29) is a classic α -cleavage pathway, leading to a stable cyclic iminium ion.
- Ring Cleavage (m/z 56): The most favorable α -cleavage often involves breaking a bond within the ring, followed by rearrangement and loss of a radical. This pathway can lead to a highly stable, acyclic iminium ion, which is predicted to be the base peak (most intense signal).

Experimental Protocol for MS Data Acquisition

- Sample Introduction: Inject a dilute solution of **2-Ethylazepane** in a volatile solvent (e.g., methanol or dichloromethane) into a Gas Chromatograph (GC) coupled to a Mass Spectrometer (GC-MS). The GC will separate the analyte from any impurities.

- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer. In EI mode, it is bombarded with high-energy electrons (~70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier detects the ions, and the signal is processed by a computer to generate the mass spectrum.

Workflow for Mass Spectrometry Analysis



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Sources

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